

Application Notes and Protocols: Kaempferol 7-O-neohesperidoside in Cosmetic Formulations

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Compound of Interest

Compound Name: Kaempferol 7-O-neohesperidoside

Cat. No.: B191661

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Introduction

Kaempferol 7-O-neohesperidoside is a flavonoid glycoside with significant potential for application in cosmetic and dermatological formulations. This document provides detailed application notes and experimental protocols to guide researchers and formulation scientists in utilizing its beneficial properties for skin care. The primary activities of **Kaempferol 7-O-neohesperidoside** and its aglycone, kaempferol, relevant to cosmetics include antioxidant, anti-inflammatory, skin whitening, anti-aging (collagen synthesis), and photoprotective effects.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₂₇ H ₃₀ O ₁₅	[1]
Molecular Weight	594.5 g/mol	[1]
Appearance	Solid	-
Solubility	Soluble in DMSO, Acetone. Slightly soluble in water.	[2]
UV Absorption Maxima	269, 369 nm	-

Cosmetic Applications and Efficacy Data

The cosmetic benefits of **Kaempferol 7-O-neohesperidoside** are primarily attributed to its antioxidant, anti-inflammatory, and enzyme-inhibitory activities. The following sections detail these applications with supporting quantitative data, largely derived from studies on its aglycone, kaempferol, which is readily released upon topical application and metabolism by skin enzymes.

Skin Whitening and Hyperpigmentation Control

Kaempferol 7-O-neohesperidoside demonstrates potent skin whitening effects by inhibiting melanin synthesis.[3] This is primarily achieved through the inhibition of tyrosinase, the key enzyme in melanogenesis.[4]

Activity	Test System	Key Findings	Reference
Melanin Inhibition	B16F10 melanoma cells	Kaempferol-7-O- α -l-rhamnopyranoside (a similar glycoside) showed potent, dose-dependent melanin reduction.[3] A combination with arbutin (1:40 ratio) reduced melanin production by up to 75.6%.[3]	[3]
Tyrosinase Inhibition	Mushroom tyrosinase assay	Kaempferol-7-O- α -l-rhamnopyranoside exhibited remarkable anti-tyrosinase activity, comparable to kojic acid.[3]	[3]

Anti-Inflammatory and Soothing Effects

Kaempferol, the active form of **Kaempferol 7-O-neohesperidoside** in the skin, exhibits significant anti-inflammatory properties by modulating key signaling pathways, making it suitable for formulations aimed at sensitive or irritated skin.

Activity	Test System	Key Findings	Reference
Inhibition of Pro-inflammatory Mediators	TPA-stimulated Normal Human Dermal Fibroblasts (NHDF)	100 nM kaempferol significantly ameliorated TPA-induced IL-1 β expression.[5]	[5]
Modulation of Signaling Pathways	TPA-stimulated NHDF	Kaempferol (100 nM) attenuated the phosphorylation of I κ B α and NF- κ B.[5]	[5]
UVB-Induced Inflammation	Mouse skin epidermal JB6 P+ cells	Kaempferol (10-40 μ M) suppressed UVB-induced COX-2 protein expression.[6]	[6]

Antioxidant and Anti-Aging Properties

The antioxidant activity of **Kaempferol 7-O-neohesperidoside** helps protect the skin from oxidative stress, a major contributor to skin aging. Its aglycone, kaempferol, also promotes collagen synthesis, further contributing to its anti-aging potential.

Activity	Test System	Key Findings	Reference
DPPH Radical Scavenging	In vitro assay	Kaempferol showed stronger free radical scavenging capacity than its glycosides. Kaempferol-7-O-glucoside also demonstrated significant activity.[7]	[7]
ROS Reduction	TPA-stimulated NHDF	100 nM kaempferol blocked the TPA-induced increase in intracellular ROS.[5]	[5]
Collagen Synthesis	Hypertrophic scar fibroblasts	Kaempferol significantly attenuated collagen synthesis by inhibiting the TGF- β 1/Smads signaling pathway.[8]	[8]
MMP Inhibition	Human hepatocellular carcinoma cells	Kaempferol (25-100 μ M) reduced the activity and protein expression of MMP-9.	
Hyaluronan Synthesis	Human Keratinocytes (HaCaT)	Kaempferol dose-dependently increased the production of hyaluronic acid.[9]	[9]

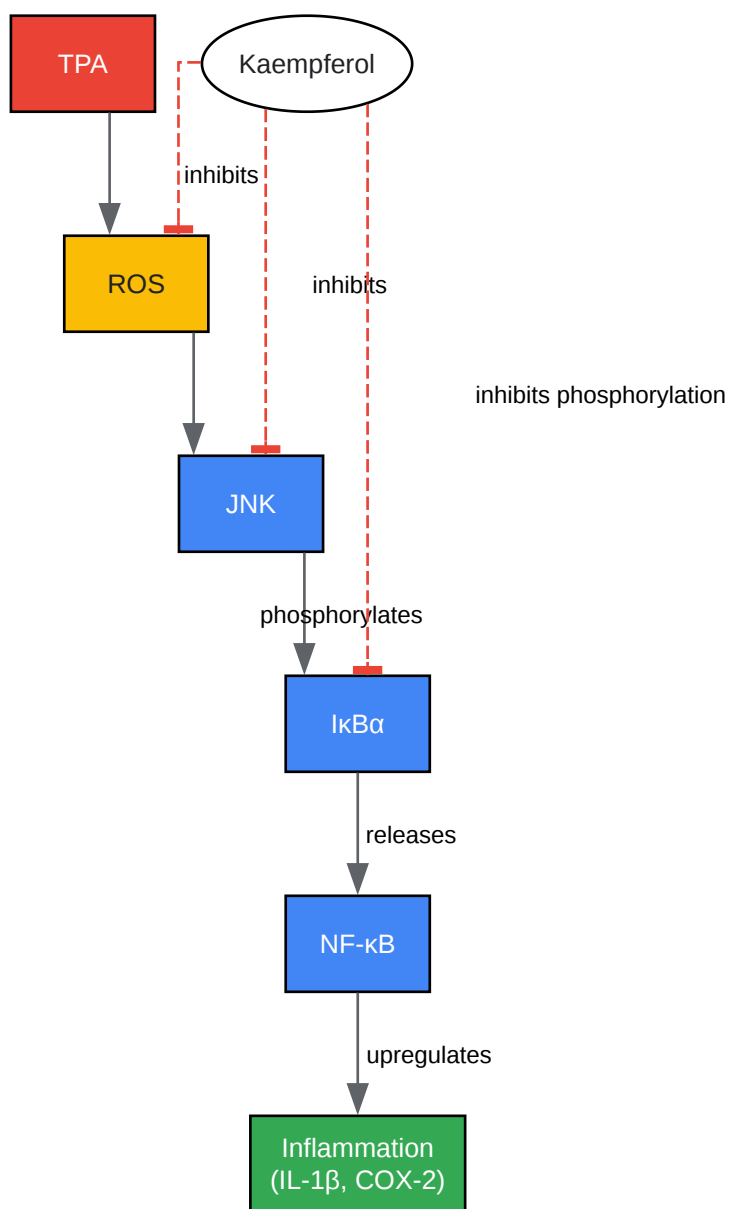
Photoprotection

Kaempferol has been shown to mitigate the damage caused by UVB radiation, suggesting a role for **Kaempferol 7-O-neohesperidoside** in sun care and post-sun formulations.

Activity	Test System	Key Findings	Reference
UVB-Induced Carcinogenesis	SKH-1 hairless mice	Topical application of kaempferol (0.5 or 1.0 mg) significantly suppressed SUV-induced tumor incidence and volume. [10]	[10]
UVB-Induced Inflammation	Mouse skin	Topical kaempferol treatment exerted strong protective effects against UVB-induced photo-inflammation.[6]	[6]

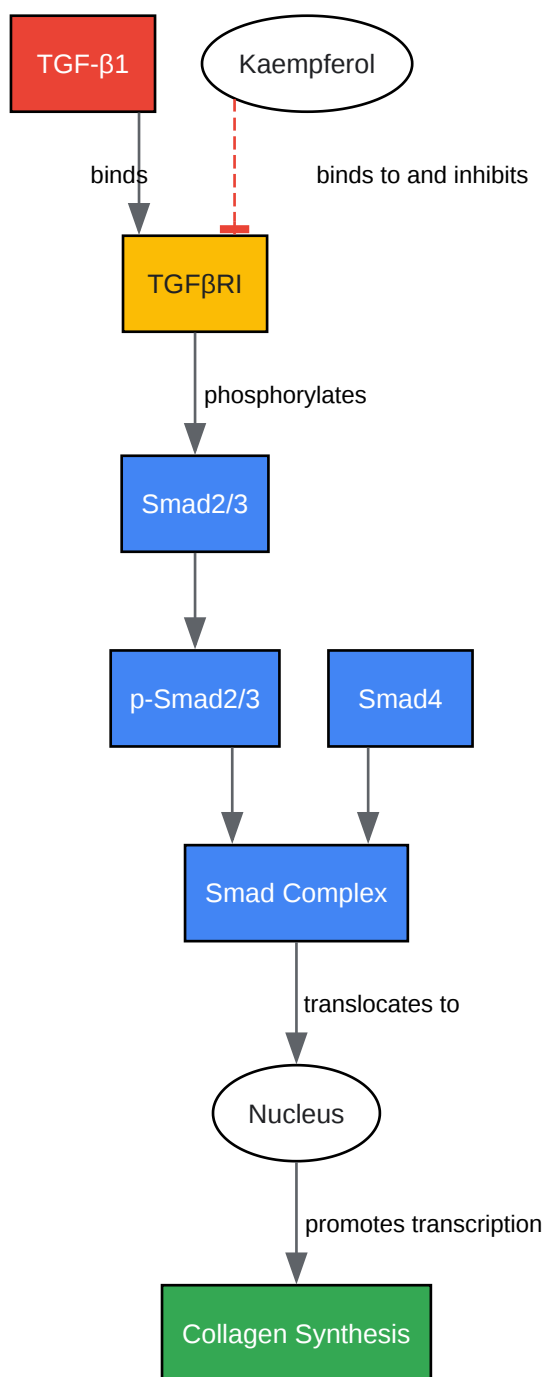
Signaling Pathways

The cosmetic benefits of **Kaempferol 7-O-neohesperidoside** are underpinned by its interaction with key cellular signaling pathways.



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Figure 1: Kaempferol's Anti-Inflammatory Signaling Pathway.



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